

# JHU-083 stability and storage conditions

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## Compound of Interest

Compound Name: JHU-083

Cat. No.: B15613222

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## Technical Support Center: JHU-083

This guide provides detailed information on the stability, storage, and handling of **JHU-083** for research purposes. Please review this information carefully to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **JHU-083**? **JHU-083** is an experimental, orally bioavailable prodrug of the glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON).[1][2][3][4] As a prodrug, it is designed to be cleaved in vivo to release its active form, DON.[4] **JHU-083** has been investigated for its potential in treating various conditions, including several types of cancer, by inhibiting glutaminase activity.[4][5][6][7]

Q2: How should I store the solid (powder) form of **JHU-083**? The solid form of **JHU-083** should be stored at -20°C in the dark.[8] It is recommended to keep the compound in a tightly sealed container to protect it from moisture.

Q3: What is the expected shelf-life of solid **JHU-083**? When stored correctly at -20°C, the solid powder is stable for at least 2 to 3 years.[1][8]

Q4: Are solutions of **JHU-083** stable? No, solutions of **JHU-083** are generally unstable and it is strongly recommended to prepare them fresh for each experiment.[\[2\]](#)[\[8\]](#) Do not store **JHU-083** in solution for extended periods. For in vivo experiments, working solutions should be prepared and used on the same day.[\[2\]](#)

Q5: My **JHU-083** solution appears cloudy or has precipitated. What should I do? Cloudiness or precipitation indicates that the compound may have fallen out of solution. This can happen if the solubility limit is exceeded or if the solvent has absorbed moisture, which can reduce solubility, particularly in DMSO.[\[8\]](#) Refer to the Troubleshooting Guide diagram below. Gentle warming or vortexing may help redissolve the compound, but if precipitation persists, it is best to discard the solution and prepare a fresh one using anhydrous solvent.

Q6: Are there visible signs of degradation for **JHU-083**? Visible signs of degradation for the solid compound can include a change in color or texture. For solutions, any unexpected color change, cloudiness, or precipitation that cannot be resolved by gentle warming may indicate degradation or poor solubility. Due to the inherent instability of **JHU-083** in solution, the most reliable practice is to always prepare it fresh.[\[2\]](#)[\[8\]](#)

## Quantitative Data Summary

The following tables summarize the key storage and solubility parameters for **JHU-083**.

Table 1: Storage Conditions and Stability of Solid **JHU-083**

| Parameter            | Value                   | Source(s)                               |
|----------------------|-------------------------|-----------------------------------------|
| Storage Temperature  | -20°C (in the dark)     | <a href="#">[8]</a>                     |
| Stability (Powder)   | ≥ 2 - 3 years           | <a href="#">[1]</a> <a href="#">[8]</a> |
| Stability (Solution) | Unstable, prepare fresh | <a href="#">[2]</a> <a href="#">[8]</a> |

Table 2: Solubility of **JHU-083** in Common Solvents

| Solvent      | Solubility                     | Notes                                                        | Source(s) |
|--------------|--------------------------------|--------------------------------------------------------------|-----------|
| DMSO         | 62 mg/mL (~198.5 mM)           | Use fresh, anhydrous DMSO as moisture can reduce solubility. | [8]       |
| DMSO         | 1-10 mg/mL (Sparingly soluble) | An alternative solubility range reported.                    | [1]       |
| Ethanol      | 15 mg/mL                       | [8]                                                          |           |
| Water        | 8 mg/mL                        | [8]                                                          |           |
| Acetonitrile | 0.1-1 mg/mL (Slightly soluble) | [1]                                                          |           |

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (In Vitro)

This protocol is for preparing a concentrated stock solution for use in cell culture experiments.

- Preparation: Allow the **JHU-083** vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Solvent Addition: Use fresh, anhydrous DMSO to prepare the stock solution.[8] Moisture-absorbing DMSO can significantly reduce solubility.[8]
- Dissolution: Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 62 mg/mL stock, add 1 mL of DMSO to 62 mg of **JHU-083**).
- Mixing: Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) can be used to aid dissolution if necessary.
- Usage: Use the solution immediately for dilutions into your cell culture media.[2][8] Do not store the stock solution.

### Protocol 2: Preparation of a Formulation for Oral Administration (In Vivo)

Two main types of vehicles have been used in publications: a multi-component system for oral administration and a simpler sterile buffer system.

#### Method A: Multi-component Vehicle[\[8\]](#)

This method creates a vehicle suitable for oral gavage. The example below is for preparing a 1 mL final working solution.

- **Prepare DMSO Stock:** First, prepare a concentrated stock solution in fresh DMSO (e.g., 62 mg/mL) as described in Protocol 1.
- **Initial Dilution:** In a sterile tube, add 50  $\mu$ L of the clarified DMSO stock solution to 400  $\mu$ L of PEG300. Mix evenly until the solution is clear.
- **Add Surfactant:** To the PEG300/DMSO mixture, add 50  $\mu$ L of Tween80. Mix again until the solution is clear.
- **Final Dilution:** Add 500  $\mu$ L of sterile double-distilled water (ddH<sub>2</sub>O) to bring the final volume to 1 mL.
- **Administration:** Mix the final solution thoroughly. This mixed solution should be used immediately for optimal results.[\[8\]](#)

#### Method B: Sterile Buffer Vehicle[\[9\]](#)

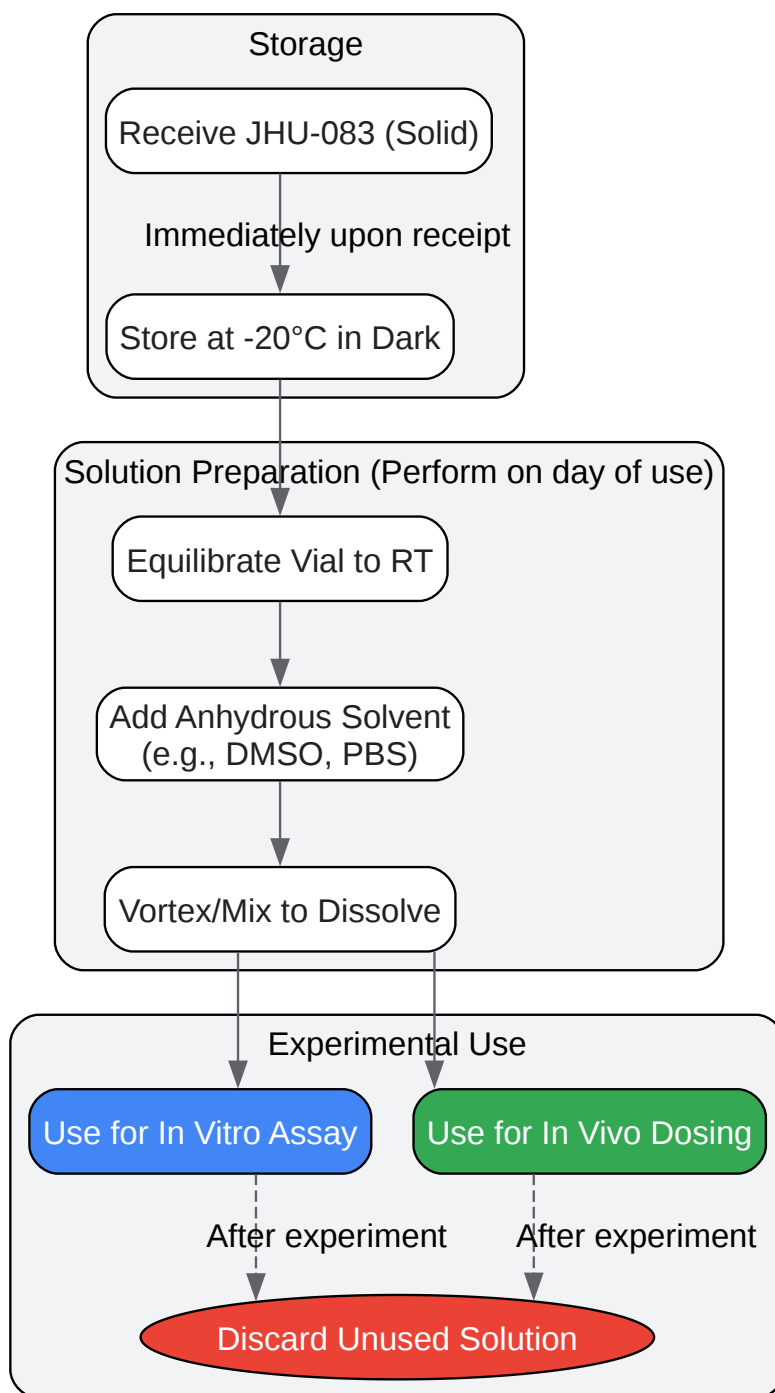
This is a simpler method reported for in vivo studies.

- **Preparation:** Allow the **JHU-083** vial to equilibrate to room temperature.
- **Dissolution:** Dissolve the required amount of **JHU-083** directly in sterile Phosphate Buffered Saline (PBS) to the desired final concentration for dosing.[\[9\]](#)[\[10\]](#)
- **Mixing:** Vortex until the compound is fully dissolved.
- **Administration:** Administer the freshly prepared solution via oral gavage.[\[9\]](#)

## Visual Guides and Workflows

## JHU-083 Handling and Preparation Workflow

The following diagram outlines the recommended workflow from receiving the compound to its final use.

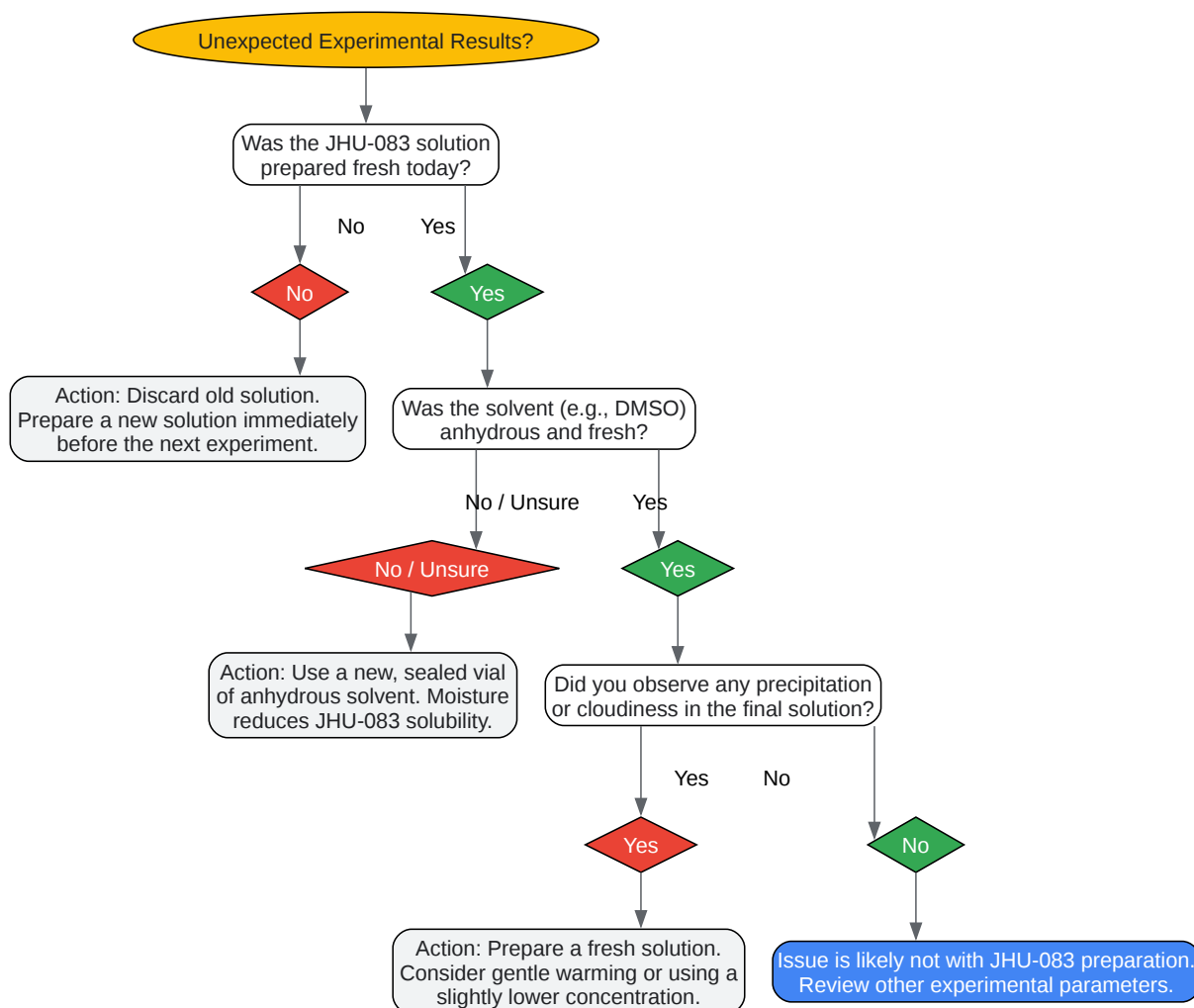


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Caption: Workflow for proper handling and fresh preparation of **JHU-083** solutions.

## Troubleshooting Guide for JHU-083 Experiments

Use this decision tree if you encounter unexpected or inconsistent results in your experiments involving **JHU-083**.



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Caption: Decision tree for troubleshooting **JHU-083** solution-related issues.

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